

5-Bromo-7-methoxybenzofuran: A Technical Guide for Researchers

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Compound of Interest

Compound Name: **5-Bromo-7-methoxybenzofuran**

Cat. No.: **B176308**

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CAS Number: 164414-62-4

This technical guide provides an in-depth overview of **5-Bromo-7-methoxybenzofuran**, a heterocyclic compound of interest to researchers and professionals in the fields of medicinal chemistry and drug development. This document outlines its chemical identity, comprehensive safety data, a plausible experimental protocol for its synthesis, and its potential applications in synthetic chemistry.

Chemical and Physical Properties

5-Bromo-7-methoxybenzofuran is a substituted benzofuran with the molecular formula $C_9H_7BrO_2$ and a molecular weight of 227.05 g/mol .^[1] Its structure features a bromine atom at the 5-position and a methoxy group at the 7-position of the benzofuran core.

Table 1: Chemical Identification

Identifier	Value
CAS Number	164414-62-4 ^[1]
Molecular Formula	$C_9H_7BrO_2$
Molecular Weight	227.05 g/mol ^[1]
IUPAC Name	5-Bromo-7-methoxybenzofuran

Safety Data

It is imperative to handle **5-Bromo-7-methoxybenzofuran** with appropriate safety precautions in a laboratory setting. The following tables summarize the available safety information based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Table 2: GHS Hazard Statements

Code	Hazard Statement
H302	Harmful if swallowed.
H315	Causes skin irritation.
H319	Causes serious eye irritation.
H335	May cause respiratory irritation.

Table 3: GHS Precautionary Statements

Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P330	Rinse mouth.
P332+P313	If skin irritation occurs: Get medical advice/attention.
P337+P313	If eye irritation persists: Get medical advice/attention.
P362	Take off contaminated clothing and wash before reuse.
P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.

P501

Dispose of contents/container to an approved waste disposal plant.

First Aid Measures:

- If inhaled: Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek immediate medical attention.
- In case of skin contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.
- In case of eye contact: Rinse with pure water for at least 15 minutes and consult a doctor.
- If swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.

Firefighting Measures:

- Suitable extinguishing media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.
- Advice for firefighters: Wear self-contained breathing apparatus for firefighting if necessary.

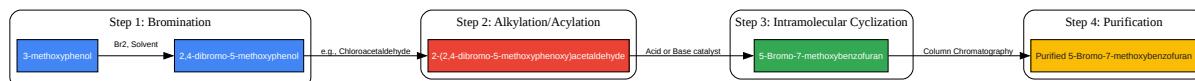
Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **5-Bromo-7-methoxybenzofuran** is not readily available in the reviewed literature, a plausible synthetic route can be devised based on general methods for the synthesis of substituted benzofurans. A common approach involves the intramolecular cyclization of a suitably substituted phenol.

Proposed Synthesis of **5-Bromo-7-methoxybenzofuran**:

A potential synthetic pathway could start from 3-methoxyphenol, proceed through bromination to form 2,4-dibromo-5-methoxyphenol, followed by a reaction to introduce a two-carbon unit at the ortho position to the hydroxyl group, and finally, an intramolecular cyclization to form the benzofuran ring.

Experimental Workflow for a Plausible Synthesis:



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Caption: Plausible synthetic workflow for **5-Bromo-7-methoxybenzofuran**.

Detailed Hypothetical Protocol:

- **Bromination of 3-methoxyphenol:** To a solution of 3-methoxyphenol in a suitable solvent (e.g., acetic acid or a chlorinated solvent), slowly add a solution of bromine at a controlled temperature. The reaction mixture is stirred until the starting material is consumed (monitored by TLC). The product, 2,4-dibromo-5-methoxyphenol, is then isolated by extraction and purified.
- **Introduction of the furan ring precursor:** The resulting 2,4-dibromo-5-methoxyphenol is reacted with a reagent that can introduce a two-carbon unit ortho to the hydroxyl group. For example, a Williamson ether synthesis with a protected 2-haloethanol followed by oxidation and deprotection, or direct reaction with an appropriate C2 synthon.
- **Intramolecular Cyclization:** The intermediate from the previous step is subjected to cyclization conditions. This can often be achieved by heating in the presence of a strong acid (like polyphosphoric acid) or a base, which facilitates the intramolecular nucleophilic attack of the phenolic oxygen onto the adjacent side chain, leading to the formation of the furan ring.
- **Purification:** The crude **5-Bromo-7-methoxybenzofuran** is purified using standard laboratory techniques, such as column chromatography on silica gel, to yield the final product.

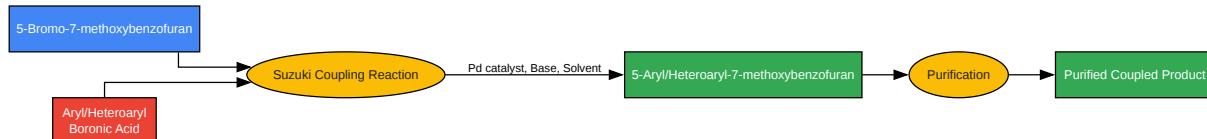
Potential Applications in Drug Development

Aryl bromides, such as **5-Bromo-7-methoxybenzofuran**, are valuable intermediates in organic synthesis, particularly in the construction of complex molecules through cross-coupling

reactions. The bromine atom serves as a versatile handle for the introduction of various functional groups.

A common and powerful application for such a compound is the Suzuki-Miyaura cross-coupling reaction. This palladium-catalyzed reaction allows for the formation of a carbon-carbon bond between the aryl bromide and an organoboron compound (e.g., a boronic acid or ester). This reaction is widely used in the pharmaceutical industry to synthesize biaryl and heteroaryl structures, which are common motifs in biologically active molecules.

Logical Workflow for a Suzuki Coupling Application:



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Caption: General workflow for a Suzuki coupling reaction using **5-Bromo-7-methoxybenzofuran**.

This workflow illustrates how **5-Bromo-7-methoxybenzofuran** can be utilized as a building block to generate a library of novel compounds with potential biological activities by varying the boronic acid coupling partner. These new derivatives can then be screened for their therapeutic potential in various drug discovery programs.

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References

- 1. US7709505B2 - Benzofuran derivatives, process for their preparation and intermediates thereof - Google Patents [patents.google.com]
- To cite this document: BenchChem. [5-Bromo-7-methoxybenzofuran: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b176308#5-bromo-7-methoxybenzofuran-cas-number-and-safety-data>]

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